

Handling and storage procedures for isobutyl acetate in the lab

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Compound of Interest

Compound Name: *Isobutyl acetate*

Cat. No.: *B127547*

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Application Notes and Protocols for Isobutyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobutyl acetate (IUPAC name: 2-methylpropyl acetate) is a colorless, flammable liquid with a characteristic fruity odor.[1] It is widely used as a solvent in the production of lacquers, coatings, adhesives, and in the pharmaceutical industry as an extraction solvent.[2] Due to its flammable nature and potential health hazards, strict adherence to proper handling and storage procedures is crucial to ensure laboratory safety. These application notes provide detailed protocols for the safe handling, storage, and disposal of **isobutyl acetate** in a laboratory setting.

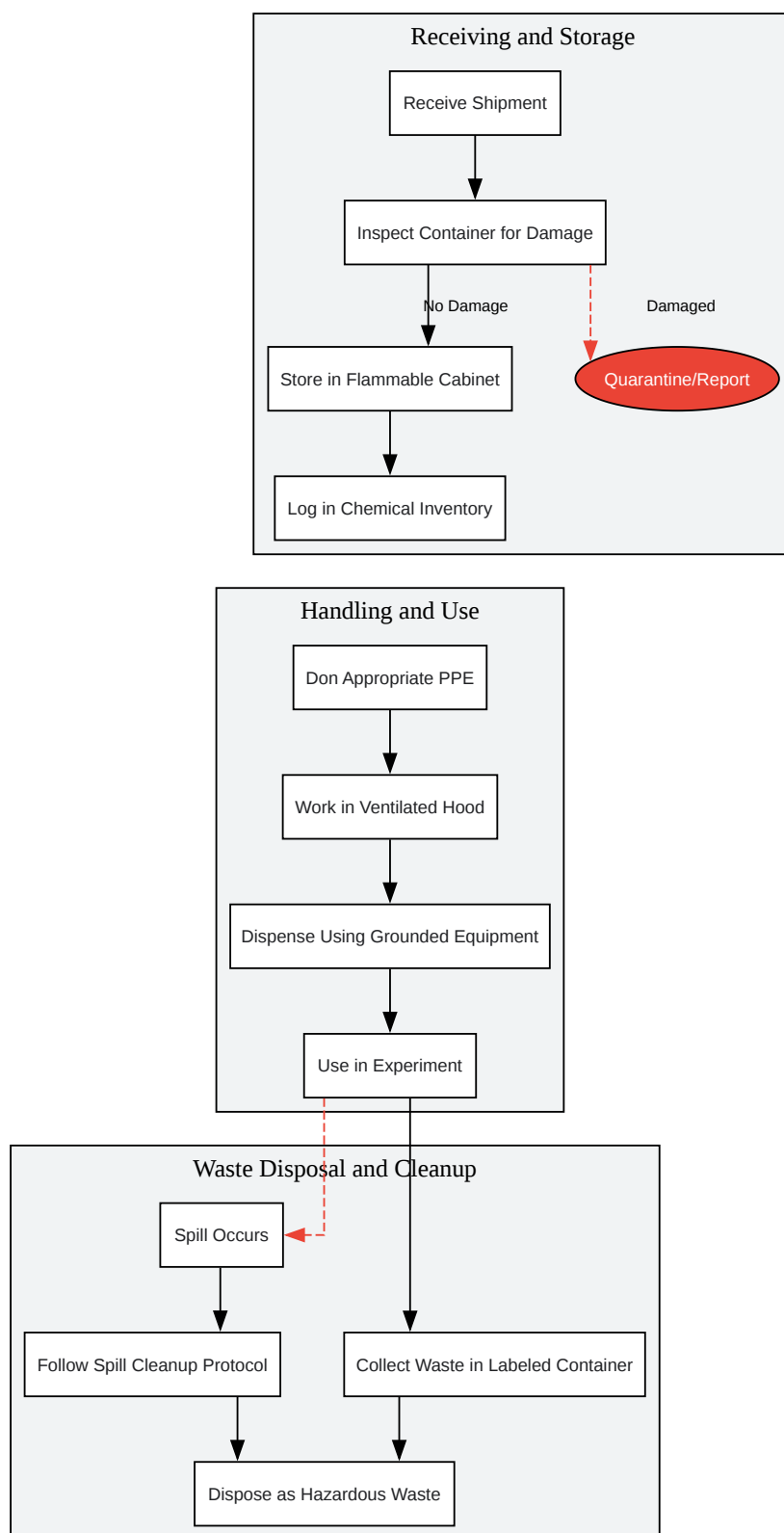
Quantitative Data Summary

A comprehensive understanding of the physicochemical properties of **isobutyl acetate** is essential for its safe handling. The following table summarizes key quantitative data:

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol [3]
Boiling Point	115-117 °C[3]
Flash Point	18 °C (64 °F)[1]
Autoignition Temperature	423 °C (793 °F)[4]
Vapor Pressure	20.68 mmHg at 25 °C[4]
Water Solubility	0.6% at 25 °C[4]
Lower Explosive Limit (LEL)	2.4%[4]
Upper Explosive Limit (UEL)	10.5%[4]
Specific Gravity	0.871 at 20 °C[4]
NIOSH REL (TWA)	150 ppm (700 mg/m ³)
OSHA PEL (TWA)	150 ppm (700 mg/m ³)

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **isobutyl acetate** in the laboratory.



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Caption: Workflow for safe handling and storage of **isobutyl acetate**.

Experimental Protocol: Isobutyl Acetate as an Extraction Solvent

This protocol details the use of **isobutyl acetate** for the extraction of a non-polar compound from an aqueous solution.

1. Materials:

- **Isobutyl acetate**
- Aqueous solution containing the compound of interest
- Separatory funnel
- Beakers
- Erlenmeyer flask
- Sodium sulfate (anhydrous)
- Rotary evaporator
- Personal Protective Equipment (PPE): solvent-resistant gloves (e.g., nitrile), safety goggles, lab coat.[\[2\]](#)[\[5\]](#)

2. Procedure:

- Preparation: Don all required PPE.[\[3\]](#) Ensure the work will be conducted in a certified chemical fume hood.[\[3\]](#)
- Extraction:
 1. Place the aqueous solution in a separatory funnel.
 2. Add an appropriate volume of **isobutyl acetate** to the separatory funnel.
 3. Stopper the funnel and gently invert it several times to mix the layers, venting frequently to release pressure.

4. Place the separatory funnel in a ring stand and allow the layers to separate completely.
 5. Carefully drain the lower aqueous layer into a beaker.
 6. Drain the upper organic layer (**isobutyl acetate** containing the extracted compound) into a clean, dry Erlenmeyer flask.
- Drying: Add a small amount of anhydrous sodium sulfate to the organic layer to remove any residual water. Swirl the flask gently.
 - Solvent Removal:
 1. Decant the dried organic layer into a round-bottom flask.
 2. Remove the **isobutyl acetate** using a rotary evaporator under reduced pressure.
 3. The isolated compound will remain in the round-bottom flask.
 - Waste Disposal:
 1. Collect all **isobutyl acetate** waste, including the aqueous layer if it contains significant amounts of the solvent, in a designated, labeled hazardous waste container.[\[5\]](#)[\[6\]](#)
 2. Dispose of the waste according to institutional and local regulations.[\[7\]](#)

Detailed Protocols

Storage Protocol

- Location: Store **isobutyl acetate** in a cool, dry, well-ventilated area designated for flammable liquids.[\[2\]](#)[\[7\]](#)[\[8\]](#) This area should be away from heat, sparks, open flames, and direct sunlight.[\[5\]](#)[\[8\]](#)
- Containers: Keep containers tightly closed to prevent the escape of vapors.[\[7\]](#)[\[8\]](#) Containers should be made of a material compatible with **isobutyl acetate**.
- Segregation: Store **isobutyl acetate** separately from incompatible materials such as oxidizing agents (e.g., peroxides, nitrates), strong acids (e.g., sulfuric acid, nitric acid), and strong bases (e.g., sodium hydroxide).[\[2\]](#)[\[5\]](#)

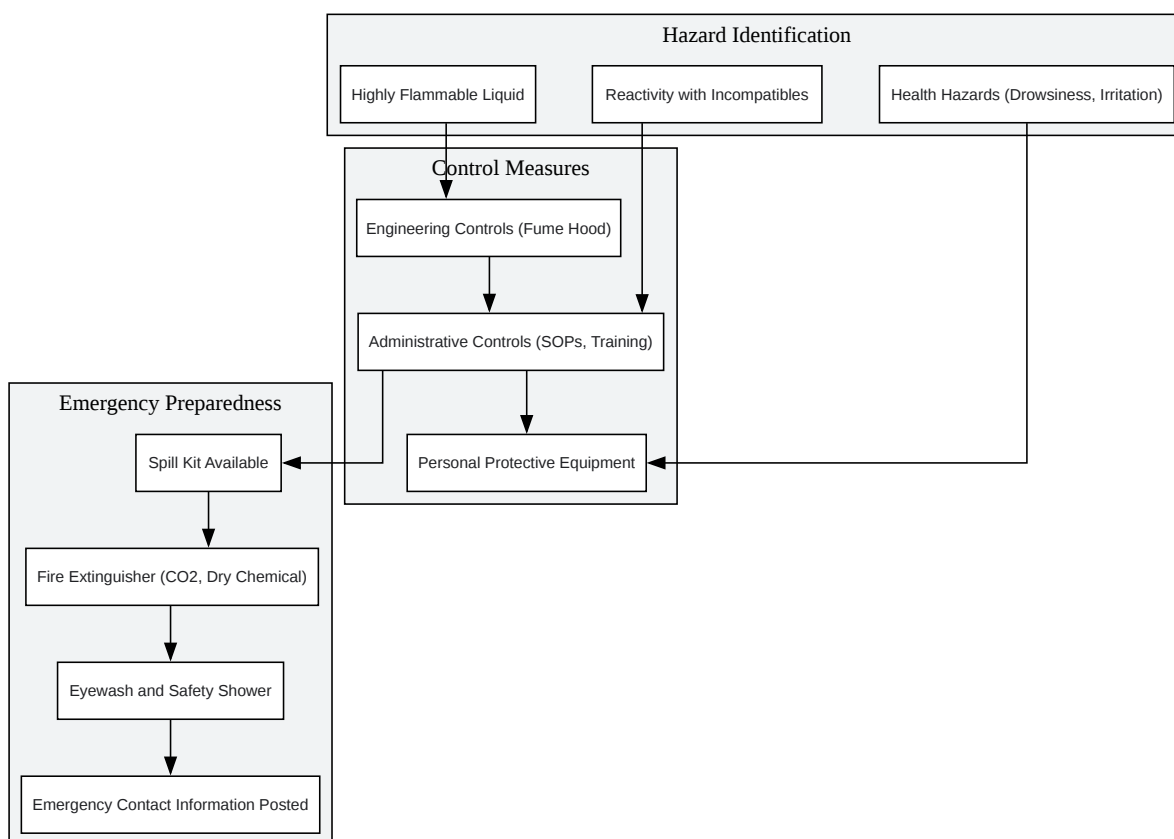
- Grounding: Metal containers used for transferring **isobutyl acetate** should be grounded and bonded to prevent static discharge, which can be an ignition source.[\[5\]](#)[\[6\]](#)

Spill Response Protocol

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[\[5\]](#)
 - Remove all sources of ignition immediately (e.g., turn off hot plates, unplug electrical equipment).[\[5\]](#)[\[7\]](#)
 - Ensure the area is well-ventilated.[\[5\]](#)
- Containment and Cleanup:
 - Wear appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
 - Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[\[5\]](#)[\[7\]](#)[\[9\]](#) Do not use combustible materials like paper towels to absorb the bulk of the spill.
 - Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[\[6\]](#)[\[7\]](#)
- Decontamination:
 - Wash the spill area with soap and water once the bulk of the material has been removed.[\[5\]](#)
 - Place all contaminated cleaning materials in the hazardous waste container.
- Reporting: Report the spill to the laboratory supervisor and the appropriate institutional safety office.

Hazard Mitigation Workflow

The following diagram outlines the logical steps to mitigate hazards associated with **isobutyl acetate**.



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Caption: Hazard mitigation workflow for **isobutyl acetate**.

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References

- 1. Isobutyl Acetate | C₆H₁₂O₂ | CID 8038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. What Is Isobutyl Acetate? | Vertec BioSolvents [vertecbiosolvents.com]
- 3. chemicalbull.com [chemicalbull.com]
- 4. ISOBUTYL ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. nj.gov [nj.gov]
- 6. chemtexusa.com [chemtexusa.com]
- 7. cometchemical.com [cometchemical.com]
- 8. chemos.de [chemos.de]
- 9. solventsandpetroleum.com [solventsandpetroleum.com]
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